

# Personal protective equipment for handling Vanillin-13C6

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## Compound of Interest

Compound Name: **Vanillin-13C6**

Cat. No.: **B565506**

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## Essential Safety and Handling Guide for Vanillin-13C6

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Vanillin-13C6** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and mitigate risks. The safety precautions for **Vanillin-13C6** are identical to those for its unlabeled analogue, as the Carbon-13 isotope is stable, non-radioactive, and does not alter the chemical reactivity or toxicity of the molecule.<sup>[1][2]</sup>

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for Vanillin.

Property	Value
Molecular Weight	152.15 g/mol <a href="#">[3]</a>
Melting Point	81 - 83 °C (178 - 181 °F) <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	285 °C (545 °F) <a href="#">[3]</a>
Specific Gravity	1.056 (Water = 1) <a href="#">[3]</a> <a href="#">[5]</a>
Vapor Density	5.2 (Air = 1) <a href="#">[3]</a> <a href="#">[5]</a>
Solubility	Slightly soluble in water. Freely soluble in alcohol, chloroform, ether, and solutions of alkali hydroxides. <a href="#">[3]</a>
Workplace Exposure Limit	10 mg/m3 (TWA) <a href="#">[3]</a> <a href="#">[4]</a>

## Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment is mandatory when handling **Vanillin-13C6**.

PPE Category	Specific Requirements
Eye/Face Protection	Safety glasses with side-shields or chemical goggles are required. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Skin Protection	A lab coat or other protective clothing should be worn. <a href="#">[3]</a> <a href="#">[6]</a> Chemical-resistant gloves (such as nitrile, neoprene, or butyl rubber) are necessary to prevent skin contact. <a href="#">[3]</a> <a href="#">[7]</a> Always inspect gloves for any signs of degradation before use. <a href="#">[4]</a>
Respiratory Protection	A dust mask or a NIOSH-approved respirator should be used, especially when handling the powder form, to avoid inhalation of dust. <a href="#">[3]</a> <a href="#">[6]</a>

## Operational Plan

Adherence to proper handling and storage protocols is crucial for maintaining the stability of **Vanillin-13C6** and the safety of the laboratory environment.

## Handling Procedures

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[3]
- Ventilation: Handle in a well-ventilated area or in a chemical fume hood to minimize dust inhalation.[3][4]
- Hygiene: Wash hands thoroughly with soap and water after handling.[3] Do not eat, drink, or smoke in areas where **Vanillin-13C6** is handled.[3][7]
- Ignition Sources: Keep away from heat, sparks, and open flames as the product may be combustible at high temperatures.[3][5]
- Minimize Dust: Avoid formation of dust and aerosols.[4] Use weigh boats to minimize spills when handling the powder.[8]

## Storage Procedures

- Container: Store in a tightly closed, light-resistant container.[3][4] Glass, polyethylene, or polypropylene containers are suitable.[3]
- Environment: Keep the storage area cool, dry, and well-ventilated.[3][4]
- Incompatibilities: Store away from strong oxidizing agents, bases, and strong reducing agents.[3]
- Labeling: Ensure all containers are clearly labeled.[3]

## Disposal Plan

Immediate and appropriate response to emergencies and proper disposal of waste are critical for safety and environmental protection.

## Spill Response

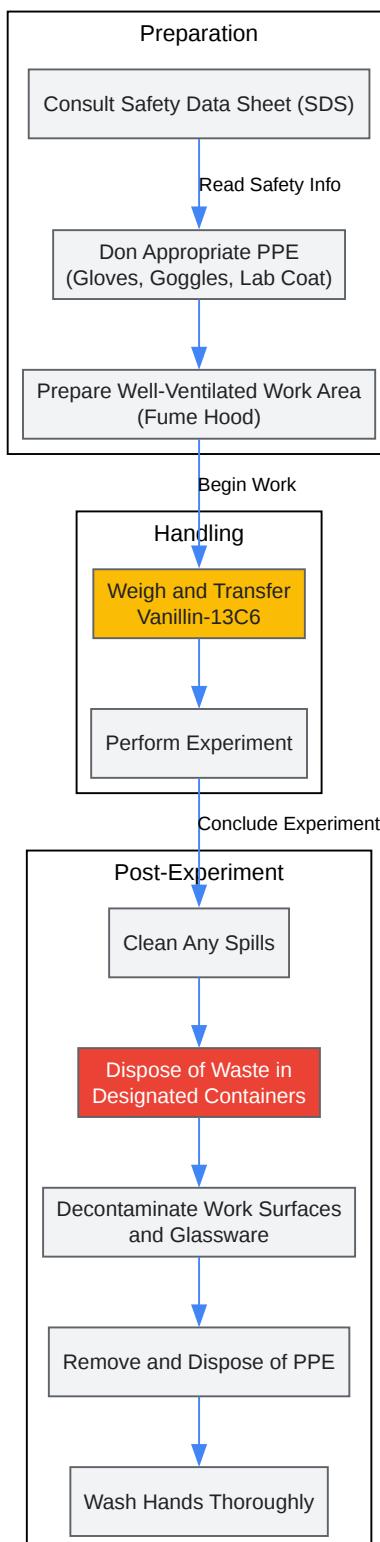
- Small Spills: Remove all sources of ignition.[3] Wear appropriate PPE.[3] Sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal.[4]
- Large Spills: Evacuate the area. Prevent further leakage if it is safe to do so. Do not let the product enter drains.[4]

## Waste Disposal

- Procedure: Dispose of **Vanillin-13C6** waste and contaminated materials in accordance with all applicable local, state, and federal regulations.[4] The disposal method should be the same as for non-isotopically labeled vanillin.[9]
- Containers: Use approved waste disposal containers.[4]

## Experimental Workflow

## Vanillin-13C6 Handling Workflow

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Caption: Workflow for the safe handling of **Vanillin-13C6**.

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